

# A Comprehensive Technical Guide to 2-Nitroisophthalic Acid

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## Compound of Interest

Compound Name: 2-Nitroisophthalic acid

Cat. No.: B105565

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## Introduction

**2-Nitroisophthalic acid**, with the Chemical Abstracts Service (CAS) number 21161-11-5, is an aromatic dicarboxylic acid that serves as a valuable building block in various chemical syntheses. Its structure, featuring both nitro and carboxylic acid functional groups, imparts unique reactivity, making it an important intermediate in the production of dyes, high-performance polymers, and pharmacologically active molecules. This technical guide provides an in-depth overview of the properties, synthesis, analysis, and applications of **2-Nitroisophthalic acid**, with a focus on its relevance to research and drug development.

## Chemical and Physical Properties

**2-Nitroisophthalic acid** is a solid, typically appearing as a white to light yellow crystalline powder. A summary of its key chemical and physical properties is presented in the tables below.

### Table 1: General Properties of 2-Nitroisophthalic Acid

Property	Value
CAS Number	21161-11-5
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>6</sub>
Molecular Weight	211.13 g/mol
IUPAC Name	2-nitrobenzene-1,3-dicarboxylic acid
Synonyms	2-Nitro-1,3-benzenedicarboxylic acid, 3-Carboxy-2-nitrobenzoic acid

**Table 2: Physical Properties of 2-Nitroisophthalic Acid**

Property	Value
Melting Point	314 °C
Boiling Point	473.7 ± 40.0 °C (Predicted)
Density	1.671 ± 0.06 g/cm <sup>3</sup> (Predicted)
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol
Physical State	Solid, powder to crystal

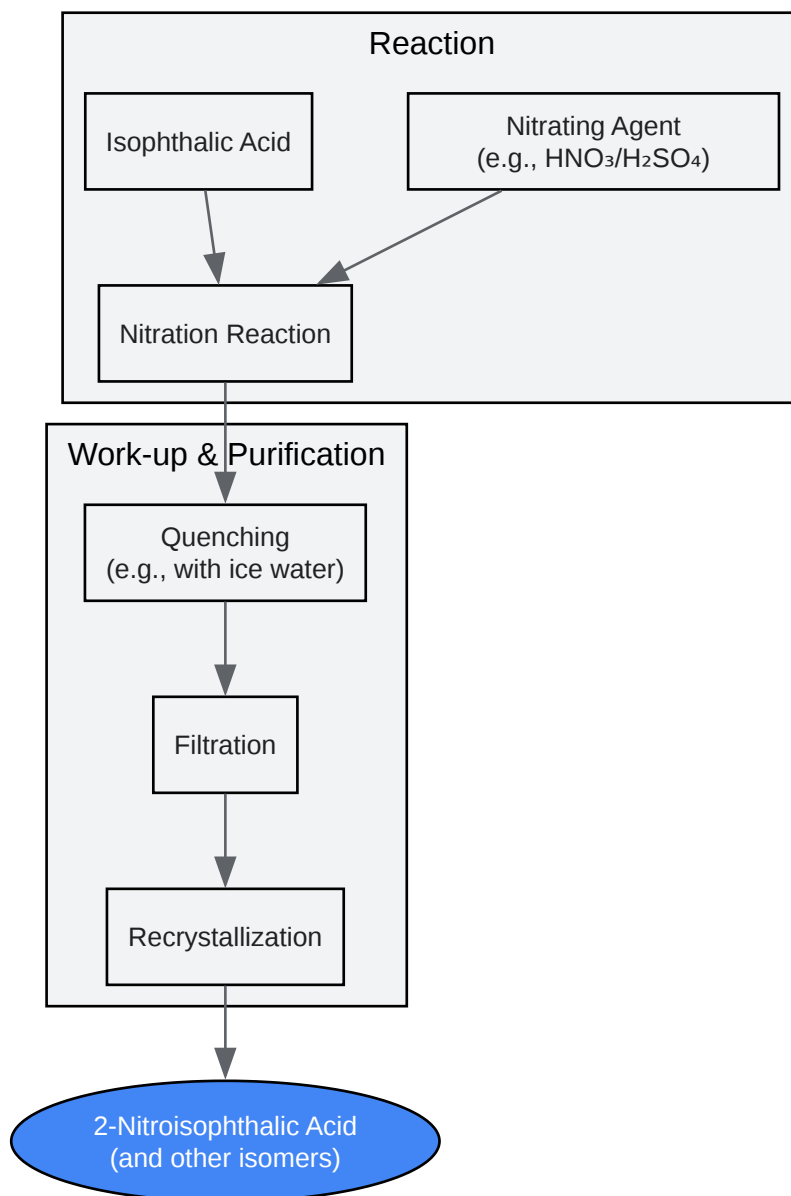
## Synthesis and Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of **2-Nitroisophthalic acid** are not extensively documented in publicly available literature, the general synthetic approach involves the nitration of isophthalic acid. It is crucial to distinguish the synthesis of the 2-nitro isomer from its more commonly described 5-nitro isomer. The synthesis of the 5-nitro isomer typically involves the nitration of isophthalic acid using a mixture of fuming nitric acid and concentrated sulfuric acid.

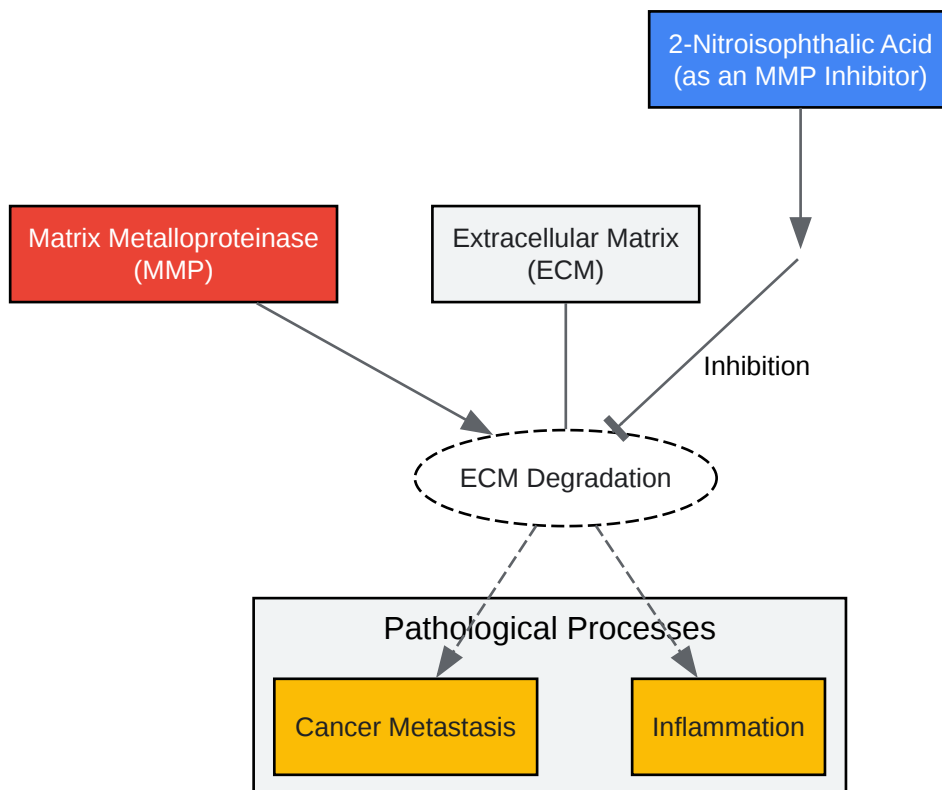
A general workflow for such a synthesis is depicted below. Please note that specific reaction conditions, such as temperature, reaction time, and purification methods, would need to be optimized for the selective synthesis of the 2-nitro isomer.

## General Synthesis Workflow

## General Synthesis Workflow for Nitroisophthalic Acids



## Conceptual Diagram of MMP Inhibition



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